

Commercial Suppliers and Availability of Levomefolic acid-13C,d3: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Levomefolic acid-13C,d3

Cat. No.: B10823167

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **Levomefolic acid-13C,d3**, an essential isotopically labeled internal standard for quantitative analysis. This document is intended to assist researchers, scientists, and drug development professionals in sourcing this compound and understanding its application.

Introduction

Levomefolic acid, the natural, active form of folate (Vitamin B9), is a critical metabolite in one-carbon metabolism. It plays a vital role in DNA synthesis, methylation reactions, and neurotransmitter synthesis.[1] Its isotopically labeled counterpart, **Levomefolic acid-13C,d3**, serves as an indispensable internal standard for highly accurate quantification of levomefolic acid in biological matrices using mass spectrometry-based methods, such as liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS).[1][2] The incorporation of one carbon-13 atom and three deuterium atoms provides a distinct mass shift, enabling precise differentiation from the endogenous analyte.

Commercial Suppliers and Product Specifications

Levomefolic acid-13C,d3 is available from several commercial suppliers specializing in chemical standards and research biochemicals. The following tables summarize the product specifications and availability from prominent vendors.

Table 1: General Product Specifications

Specification	Value
Chemical Name	N-[4-[[[(6S)-2-Amino-1,4,5,6,7,8-hexahydro-5-(methyl- ¹³ C,d3)-4-oxo-6-pteridinyl]methyl]amino]benzoyl]-L-glutamic acid
Synonyms	(6S)-5-Methyltetrahydrofolic acid- ¹³ C,d3; L-Methylfolate- ¹³ C,d3; 5-MTHF- ¹³ C,d3
CAS Number	1356019-94-7
Molecular Formula	C ₁₉ [¹³ C]H ₂₂ D ₃ N ₇ O ₆
Molecular Weight	~463.47 g/mol
Appearance	Off-White to Pale Beige Solid
Purity	Typically ≥95-99% deuterated forms
Storage	-20°C

Table 2: Supplier and Availability Overview

Supplier	Catalog Number	Standard Unit Sizes	Purity	Additional Information
Cayman Chemical	29579	1 mg	≥95% (Levomefolate), ≥99% deuterated forms (d1-d3)	Available for bulk and custom orders.[1][3]
Santa Cruz Biotechnology	sc-229208	Inquire	Not specified	For research use only.[4]
United States Biological	015556	1 mg	Not specified	
Pharmaffiliates	PA STI 056510	Inquire	Not specified	[5]
CD Bioparticles	CDDAPI24-038-L	Inquire	Not specified	[6]
Toronto Research Chemicals	L375732	1 mg, 10 mg	Not specified	[7][8]
MedChemExpress	HY-14781S	1 mg, 5 mg	Not specified	[9]

Note: Pricing and availability are subject to change. It is recommended to contact the suppliers directly for the most current information.

Applications

The primary application of **Levomefolic acid-13C,d3** is as an internal standard in stable isotope dilution analysis (SIDA) for the accurate quantification of levomefolic acid in various biological samples, including plasma, serum, and tissue. This is crucial for clinical research, nutritional studies, and pharmacokinetic analysis in drug development.

Experimental Protocols

While specific protocols may vary depending on the laboratory, instrumentation, and sample matrix, a general workflow for the quantification of levomefolic acid using **Levomefolic acid-**

13C,d3 as an internal standard is outlined below.

Materials and Reagents

- Levomefolic acid (unlabeled standard)
- **Levomefolic acid-13C,d3** (internal standard)
- LC-MS grade water, acetonitrile, methanol, and formic acid
- Solid-phase extraction (SPE) cartridges (e.g., C18)
- Biological matrix (e.g., serum, plasma)

Methodology

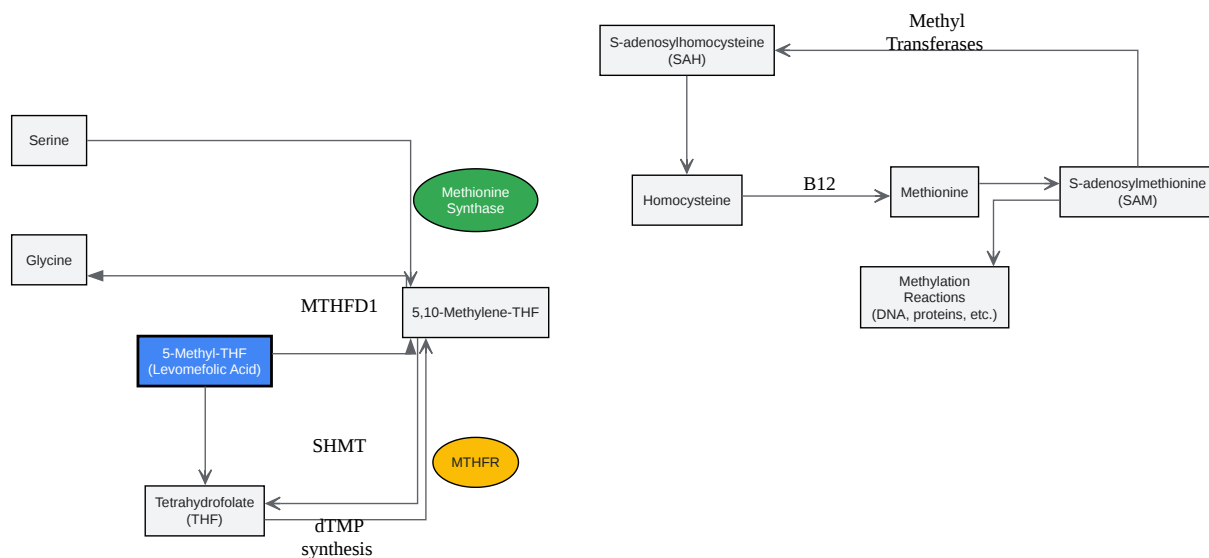
- Standard and Internal Standard Preparation: Prepare stock solutions of both unlabeled levomefolic acid and **Levomefolic acid-13C,d3** in a suitable solvent, such as methanol or a buffered aqueous solution. Serially dilute the unlabeled stock solution to create a calibration curve. Prepare a working solution of the internal standard at a fixed concentration.
- Sample Preparation:
 - Thaw biological samples on ice.
 - To an aliquot of the sample, add the internal standard working solution.
 - Perform protein precipitation by adding a solvent like acetonitrile or methanol.
 - Vortex and centrifuge to pellet the precipitated proteins.
 - The supernatant can be directly injected or further purified using solid-phase extraction (SPE).
- LC-MS/MS Analysis:
 - Inject the prepared samples, calibration standards, and quality control samples onto an LC-MS/MS system.

- Use a suitable C18 column for chromatographic separation.
- The mass spectrometer is operated in multiple reaction monitoring (MRM) mode to detect the specific precursor-to-product ion transitions for both levomefolic acid and **Levomefolic acid-13C,d3**.
- Data Analysis:
 - Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the calibration standards.
 - Determine the concentration of levomefolic acid in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizations

One-Carbon Metabolism Pathway

The following diagram illustrates the central role of levomefolic acid (5-MTHF) in the one-carbon metabolism pathway.

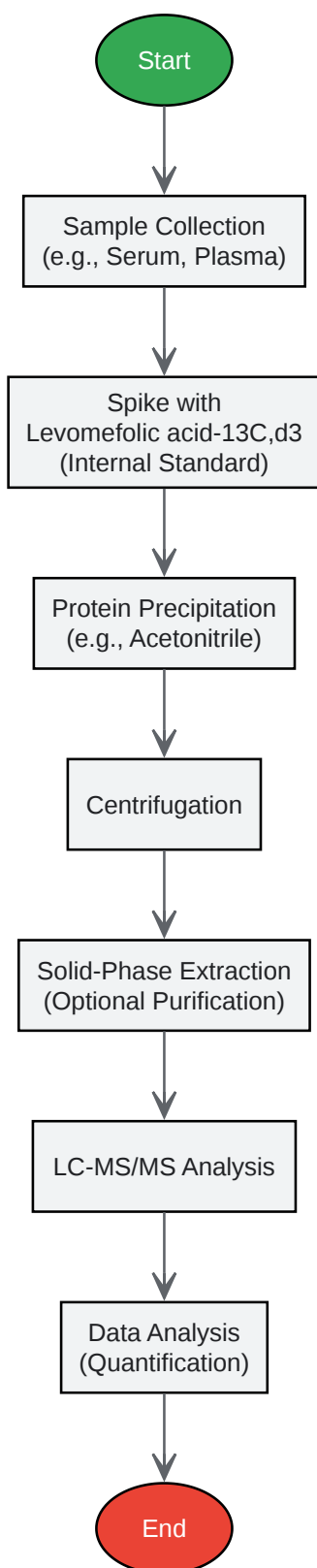


[Click to download full resolution via product page](#)

Folate and Methionine Cycles

Experimental Workflow for Folate Analysis

This diagram outlines a typical workflow for the quantification of folates in a biological sample using an isotopically labeled internal standard.



[Click to download full resolution via product page](#)

Quantitative Analysis Workflow

Synthesis and Purification

Detailed protocols for the synthesis and purification of **Levomefolic acid-13C,d3** are generally proprietary to the commercial suppliers. However, the general approach involves multi-step organic synthesis starting from isotopically labeled precursors. For example, the synthesis could involve the introduction of a ^{13}C -labeled methyl group and deuterium atoms at specific positions of a precursor molecule, followed by a series of reactions to construct the final pteridine and p-aminobenzoylglutamate moieties. Purification is typically achieved through chromatographic techniques to ensure high chemical and isotopic purity.

Conclusion

Levomefolic acid-13C,d3 is a critical tool for researchers in various scientific disciplines. Its commercial availability from a range of specialized suppliers facilitates its use in highly accurate and precise quantitative studies of folate metabolism. This guide provides a comprehensive starting point for sourcing this compound and implementing it in analytical workflows. Researchers are encouraged to consult the suppliers' technical documentation and relevant scientific literature for more detailed information.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. Levomefolate-13C-d3 - Cayman Chemical [bioscience.co.uk]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. scbt.com [scbt.com]
- 5. pharmaffiliates.com [pharmaffiliates.com]
- 6. Levomefolic Acid-13c, d3 - CD Bioparticles [cd-bioparticles.net]
- 7. Toronto Research Chemicals 1MG Levomefolic Acid-13C d3, Quantity: 1 miligramo | Fisher Scientific [fishersci.es]

- 8. Toronto Research Chemicals 10MG Levomefolic Acid-13C d3, Quantity: 10mg | Fisher Scientific [fishersci.fi]
- 9. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Commercial Suppliers and Availability of Levomefolic acid-13C,d3: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10823167#commercial-suppliers-and-availability-of-levomefolic-acid-13c-d3]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com